

Cross-validation of experimental results with published data on AAPV-CMK.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Ala-Ala-Pro-ValCompound Name:
Chloromethylketone

Cat. No.:
B1336814
Get Quote

Cross-Validation of AAPV-CMK: A Comparative Performance Analysis

For researchers, scientists, and professionals in drug development, this guide provides an objective comparison of the experimental performance of AAPV-CMK (MeOSuc-Ala-Ala-Pro-Val-chloromethyl ketone) against other relevant protease inhibitors. The data presented is based on publicly available information to facilitate an informed cross-validation of experimental results.

AAPV-CMK is a well-established, irreversible inhibitor of several serine proteases, most notably human leukocyte elastase (HLE).[1] It also demonstrates inhibitory activity against cathepsin G and proteinase 3.[1][2][3] Its mechanism of action involves the chloromethyl ketone (CMK) moiety, which forms a covalent bond with a critical serine or cysteine residue within the active site of the target protease, leading to irreversible inactivation. This targeted action makes AAPV-CMK a valuable tool in studying the roles of these proteases in various physiological and pathological processes.

Comparative Inhibitory Activity

To provide a clear benchmark for the performance of AAPV-CMK, the following table summarizes its inhibitory constants (Ki) and half-maximal inhibitory concentrations (IC50)





against its primary targets, alongside data for alternative inhibitors. This allows for a direct comparison of potency and selectivity.

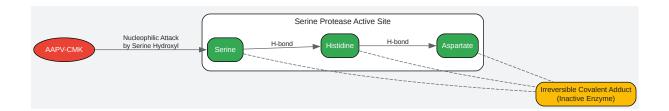
Inhibitor	Target Protease	Ki	IC50
MeOSuc-AAPV-CMK (SPCK)	Human Leukocyte Elastase (HLE)	10 μΜ	Not Available
Cathepsin G	Not Available	Not Available	
Proteinase 3	Not Available	Not Available	_
Sivelestat	Human Leukocyte Elastase (HLE)	200 nM	44 nM
Cathepsin G	> 100 μM	Not Available	
Proteinase 3	Not Available	Not Available	
Cathepsin G Inhibitor I	Cathepsin G	63 nM	53 nM
Ulinastatin	Proteinase 3	Not Available	Not Available

Note: "Not Available" indicates that the specific data was not found in the surveyed public literature.

Signaling Pathway and Experimental Workflow Visualizations

To further elucidate the mechanisms and experimental designs discussed, the following diagrams are provided.

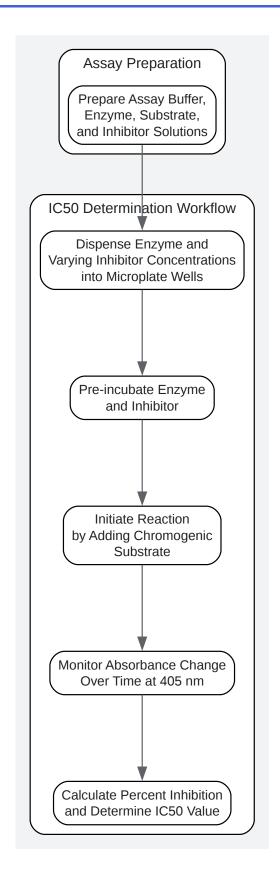




Click to download full resolution via product page

AAPV-CMK Covalent Inhibition Mechanism





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. MeOSuc-AAPV-CMK (Elastase Inhibitor III) | Elastase | 65144-34-5 | Invivochem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Cross-validation of experimental results with published data on AAPV-CMK.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336814#cross-validation-of-experimental-results-with-published-data-on-aapv-cmk]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com